

physicochemical characteristics of n-octyl isobutyrate

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Compound of Interest

Compound Name: Octyl isobutyrate

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An In-depth Technical Guide to the Physicochemical Characteristics of n-**Octyl Isobutyrate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

n-**Octyl isobutyrate** (CAS No. 109-15-9) is an ester recognized for its characteristic fruity and waxy aroma, leading to its application in the flavor and fragrance industries.[1][2][3] A thorough understanding of its physicochemical properties is crucial for its synthesis, formulation, and quality control. This technical guide provides a comprehensive overview of the core physicochemical characteristics of n-**octyl isobutyrate**, details the experimental protocols for their determination, and presents a logical workflow for its synthesis and characterization.

Chemical Identity

- IUPAC Name: octyl 2-methylpropanoate[4]
- Synonyms: n-Octyl iso-butyrate, Caprylyl isobutyrate, Isobutyric acid, octyl ester[4][5][6]
- CAS Number: 109-15-9[3][7]
- Molecular Formula: C₁₂H₂₄O₂[3][4][8]
- Molecular Weight: 200.32 g/mol [4][8]

- Chemical Structure:
 - SMILES: CCCCCCCCOC(=O)C(C)C[\[4\]](#)[\[8\]](#)
 - InChI: InChI=1S/C12H24O2/c1-4-5-6-7-8-9-10-14-12(13)11(2)3/h11H,4-10H2,1-3H3[\[4\]](#)[\[8\]](#)

Physicochemical Properties

The key physicochemical properties of **n-octyl isobutyrate** are summarized in the table below. These parameters are essential for predicting its behavior in various applications, from flavor formulation to potential, though less common, use in drug delivery systems.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1][2][4]
Odor	Fruity, fatty, waxy, green, soapy, herbaceous	[1][2]
Boiling Point	236.00 to 238.00 °C @ 760.00 mm Hg	[1][4]
245 °C	[2][3]	
Melting Point	-56 °C (estimate)	[2][3]
Density / Specific Gravity	0.853 to 0.858 g/mL @ 25 °C	[1][4][9]
0.856 g/mL @ 25 °C	[2]	
Refractive Index	1.420 to 1.425 @ 20 °C	[1][4][10]
1.421 @ 20 °C	[2]	
Solubility	Very slightly soluble in water; soluble in alcohol and dipropylene glycol.[1][4]	Insoluble in water; Soluble in alcohols and organic solvents. [3][11]
Vapor Pressure	0.061000 mmHg @ 25.00 °C (estimated)	[1]
0.0544 mm Hg @ 25 °C (estimated)	[12]	
Vapor Density	6.8 (Air = 1)	[1]
Flash Point	221.00 °F (105.00 °C) (Closed Cup)	[1][11]
> 200.0 °F (> 93.3 °C) (Closed Cup)	[13]	
206 °F	[2]	
97 °C (Closed Cup)	[3]	
logP (o/w)	4.705 (estimated)	[1]

4.72 (estimated)[\[12\]](#)

Experimental Protocols

The determination of the physicochemical properties of **n-octyl isobutyrate** involves standard analytical techniques. Below are detailed methodologies for key experiments.

Synthesis via Fischer Esterification

n-Octyl isobutyrate can be synthesized by the Fischer esterification of n-octanol with isobutyric acid, using a strong acid catalyst such as sulfuric acid.[\[2\]](#)[\[14\]](#)

- Materials: n-octanol, isobutyric acid, concentrated sulfuric acid, sodium bicarbonate solution, anhydrous magnesium sulfate, distillation apparatus, separatory funnel.
- Procedure:
 - In a round-bottom flask, combine a 3:1 molar ratio of n-octanol to isobutyric acid.[\[14\]](#)
 - Slowly add a catalytic amount of concentrated sulfuric acid (approximately 5 drops) to the mixture.[\[15\]](#)
 - Heat the mixture under reflux for a specified period (e.g., 30 minutes) using a heating mantle or steam bath.[\[15\]](#)
 - After cooling, transfer the reaction mixture to a separatory funnel.
 - Wash the organic layer sequentially with water and a saturated sodium bicarbonate solution to neutralize any remaining acid.[\[15\]](#)
 - Separate the organic layer (the ester) and dry it over anhydrous magnesium sulfate.[\[15\]](#)
 - Purify the **n-octyl isobutyrate** by fractional distillation.[\[15\]](#)

Determination of Boiling Point

- Apparatus: Distillation apparatus, thermometer, heating mantle.

- Procedure:
 - Place a sample of purified **n-octyl isobutyrate** in a distillation flask.
 - Heat the flask gently using a heating mantle.
 - The boiling point is recorded as the temperature at which the liquid and vapor phases are in equilibrium at a given pressure (typically atmospheric pressure, 760 mm Hg).^{[1][4]}

Measurement of Density and Specific Gravity

- Apparatus: Pycnometer or a digital density meter.
- Procedure:
 - Calibrate the instrument with deionized water at a specific temperature (e.g., 25 °C).
 - Introduce the **n-octyl isobutyrate** sample into the pycnometer or density meter.
 - Measure the mass of the sample at the specified temperature.
 - The density is calculated as mass per unit volume. Specific gravity is the ratio of the density of the substance to the density of a reference substance (usually water).

Measurement of Refractive Index

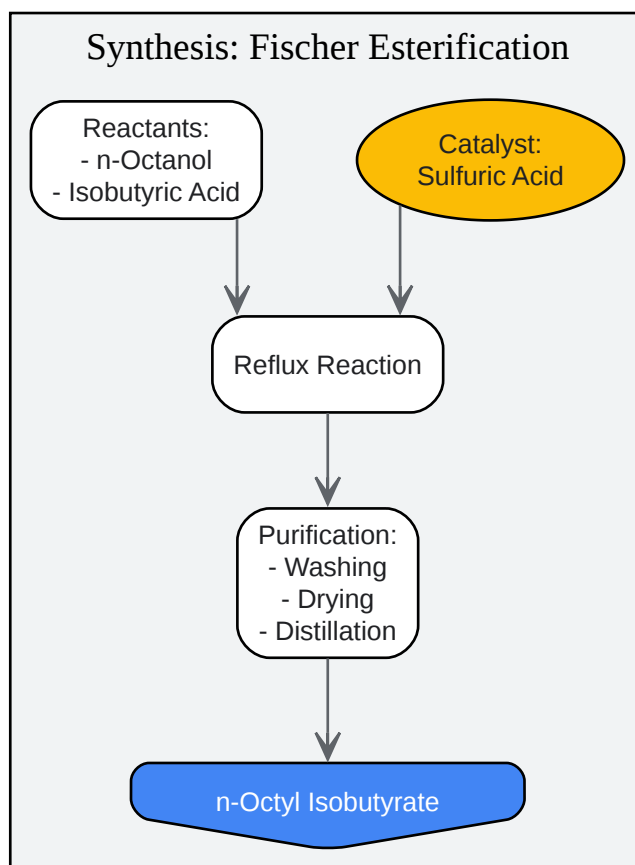
- Apparatus: Abbe refractometer.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index.
 - Place a few drops of the **n-octyl isobutyrate** sample on the prism of the refractometer.
 - Measure the refractive index at a specified temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm).^[16]

Determination of Purity by Gas-Liquid Chromatography (GLC)

- Apparatus: Gas chromatograph with a Flame Ionization Detector (FID).
- Procedure:
 - Inject a small volume of the n-**octyl isobutyrate** sample into the gas chromatograph.
 - The sample is vaporized and carried by an inert gas through a column.
 - The components of the sample are separated based on their boiling points and interactions with the stationary phase.
 - The purity is determined by the relative area of the n-**octyl isobutyrate** peak in the chromatogram.

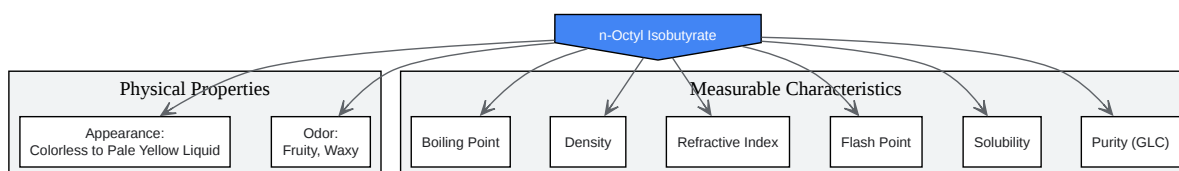
Mandatory Visualization

The following diagrams illustrate the synthesis workflow and the relationship between the key physicochemical properties of n-**octyl isobutyrate**.



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Caption: Synthesis workflow for n-octyl isobutyrate.



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